

2-Bromo-4-fluorobenzyl bromide molecular structure and formula

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Compound of Interest

Compound Name: 2-Bromo-4-fluorobenzyl bromide

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An In-depth Technical Guide to 2-Bromo-4-fluorobenzyl bromide

This document provides a comprehensive overview of **2-Bromo-4-fluorobenzyl bromide** (also known as 4-Bromo-1-(bromomethyl)-2-fluorobenzene), a critical intermediate in the fields of pharmaceutical and agrochemical research. Its unique disubstituted pattern, featuring both bromine and fluorine atoms, makes it a valuable building block for the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs).^{[1][2]} The strategic placement of these halogens can significantly influence the pharmacokinetic and pharmacodynamic profiles of target compounds, aiding in the development of novel therapeutics.^{[1][3]}

Molecular Structure and Chemical Formula

2-Bromo-4-fluorobenzyl bromide is a disubstituted toluene derivative. The core structure consists of a benzene ring substituted with a bromine atom at position 2, a fluorine atom at position 4, and a bromomethyl group at position 1.

- Molecular Formula: $C_7H_5Br_2F$ ^{[4][5][6][7]}
- IUPAC Name: 4-bromo-1-(bromomethyl)-2-fluorobenzene^{[5][6]}
- SMILES: C1=CC(=C(C=C1Br)F)CBr^{[4][5]}
- InChI Key: XMHNLZXYPALDF-UHFFFAOYSA-N^{[5][6]}

The presence of the benzyl bromide moiety provides a highly reactive site for nucleophilic substitution and alkylation reactions, while the bromo and fluoro groups on the aromatic ring offer opportunities for cross-coupling reactions and modulation of the electronic properties of the molecule.^{[2][8]}

Physicochemical Properties

The quantitative data for **2-Bromo-4-fluorobenzyl bromide** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Weight	267.92 g/mol	^{[4][5][7]}
Appearance	White to pale cream or light yellow crystals/powder	^{[6][7]}
Melting Point	33-39 °C	^{[6][7]}
Boiling Point	126 °C at 19 mmHg	^[7]
Density	1.9094 g/mL at 25°C	^[7]
CAS Number	76283-09-5	^{[5][6][7]}

Experimental Protocols: Synthesis

Several synthetic routes to **2-Bromo-4-fluorobenzyl bromide** have been established. A common and direct method is the radical bromination of the corresponding toluene derivative.

Protocol: Radical Bromination of 2-Bromo-4-fluorotoluene^[9]

This procedure involves the side-chain bromination of 2-bromo-4-fluorotoluene using N-bromosuccinimide (NBS) as the bromine source and a radical initiator.

- **Reaction Setup:** A mixture of 2-bromo-4-fluorotoluene (0.40 mole), N-bromosuccinimide (0.40 mole), and benzoyl peroxide (0.03 mole) is prepared in carbon tetrachloride (450 ml).

- **Initiation:** The reaction mixture is heated to reflux to initiate the radical chain reaction. The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the succinimide byproduct is removed by filtration.
- **Purification:** The filtrate is concentrated under reduced pressure to yield the crude product. Further purification can be achieved through recrystallization or column chromatography to afford pure **2-bromo-4-fluorobenzyl bromide**.

Another documented approach involves a multi-step synthesis starting from more readily available materials like para-aminotoluene, proceeding through nitration, diazotization, bromination, reduction, and finally, optical bromination to yield the target compound.[\[10\]](#)

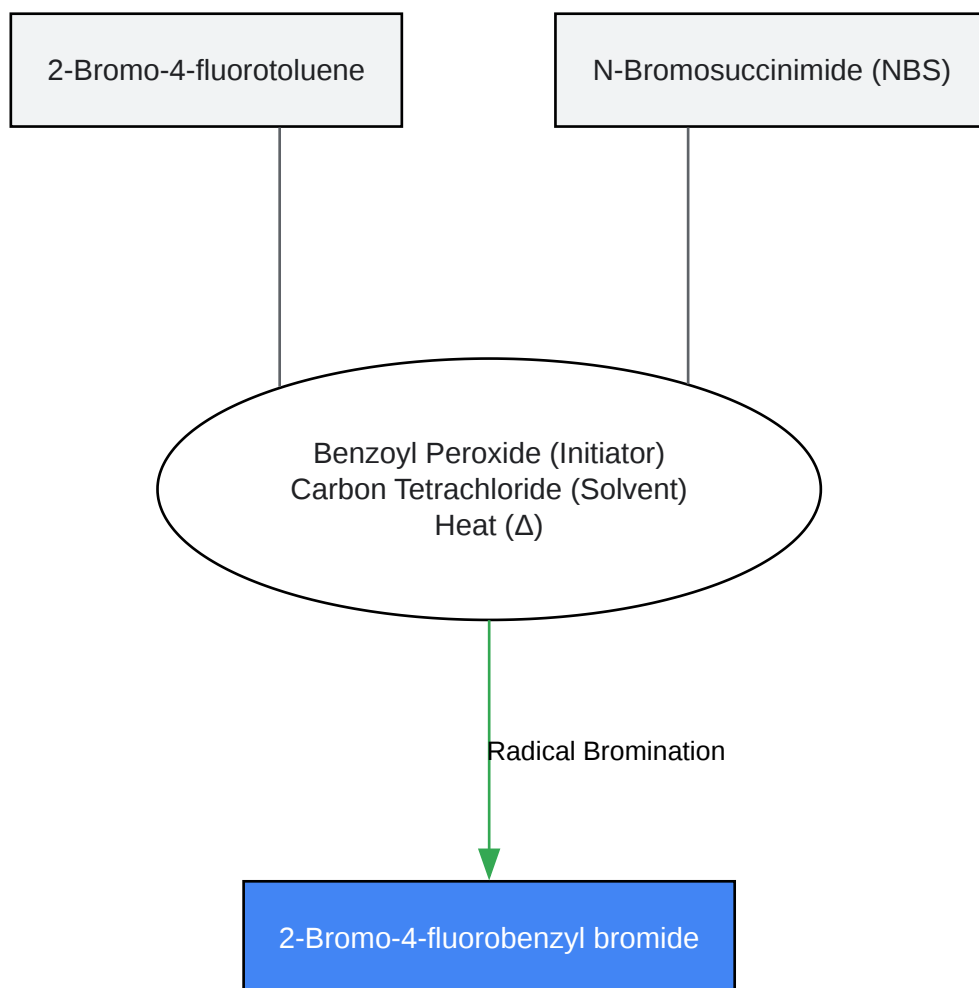
Applications in Research and Drug Development

2-Bromo-4-fluorobenzyl bromide serves as a key building block in the synthesis of novel organic compounds, particularly within the pharmaceutical and agrochemical industries.[\[2\]](#)

- **Pharmaceutical Synthesis:** The compound is utilized in the construction of complex molecular scaffolds for APIs.[\[1\]](#) For instance, it may be used in the synthesis of 1-(2-fluoro-4-(1-methyl-1H-pyrazol-4-yl)benzyl)indoline-2,3-dione, a potential therapeutic agent.[\[7\]](#) The reactive benzyl bromide handle allows for its attachment to various core structures, while the halogenated phenyl ring can be further functionalized.
- **Medicinal Chemistry:** The introduction of fluorine and bromine atoms into a drug candidate can significantly alter its metabolic stability, lipophilicity, and binding affinity, which are critical parameters in drug design.[\[3\]](#)[\[8\]](#)
- **Organic Synthesis:** Beyond drug development, it is a versatile reagent for various organic transformations, including alkylations and the synthesis of other substituted benzyl derivatives.[\[2\]](#)

Visualization of Synthetic Pathway

The following diagram illustrates the synthesis of **2-Bromo-4-fluorobenzyl bromide** via the radical bromination of 2-Bromo-4-fluorotoluene.



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Caption: Synthesis of **2-Bromo-4-fluorobenzyl bromide**.

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